Essential Safety and Logistical Information for Handling RK-287107

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Compound of Interest

Compound Name: *RK-287107*

Cat. No.: *B15588127*

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For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety protocols, operational guidance, and disposal plans for the potent and specific tankyrase inhibitor, **RK-287107**. Adherence to these guidelines is essential to ensure personnel safety and maintain experimental integrity.

I. Quantitative Data Summary

The following tables summarize key quantitative data for **RK-287107**, facilitating easy reference for experimental planning.

Physicochemical Properties	Value
Molecular Formula	$C_{22}H_{26}F_2N_4O_2$
Molecular Weight	416.46 g/mol
CAS Number	2171386-10-8

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Biological Activity	Value
IC_{50} (Tankyrase-1)	14.3 nM[1][2][3]
IC_{50} (Tankyrase-2)	10.6 nM[1][2][3]
GI_{50} (COLO-320DM cells)	0.449 μM[2][4]

Storage and Stability	Conditions
Powder	-20°C for 3 years; 4°C for 2 years
In Solvent	-80°C for 6 months; -20°C for 1 month[1]
Light Sensitivity	Protect from light

II. Personal Protective Equipment (PPE)

A thorough risk assessment should precede any handling of **RK-287107**. The following PPE is mandatory to minimize exposure risk.

Activity	Required PPE
Weighing and Dispensing (Solid Form)	- Full-face powered air-purifying respirator (PAPR) or N95-rated respirator- Chemical-resistant disposable gown with tight cuffs- Double nitrile gloves- Safety goggles
Solution Preparation and Handling	- Certified chemical fume hood- Standard laboratory coat- Nitrile gloves- Safety glasses with side shields
In Vivo Administration	- Laboratory coat- Nitrile gloves- Safety glasses

III. Operational and Disposal Plans

A. Handling and Experimental Workflow

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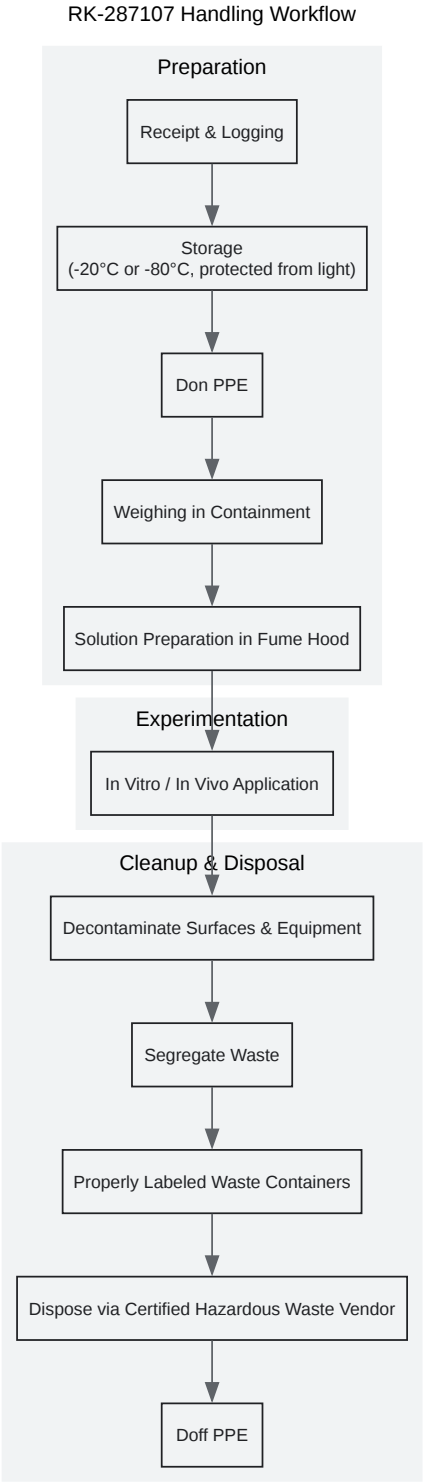
The following workflow outlines the essential steps for safely handling **RK-287107** from receipt to disposal.



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Caption: Workflow for safe handling of **RK-287107**.

B. Disposal Plan

All materials contaminated with **RK-287107** must be treated as hazardous waste.

- Solid Waste: Collect all disposable items, including gloves, pipette tips, and vials, in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **RK-287107** in a sealed, shatter-resistant container. The container must be clearly labeled with "Hazardous Waste" and the full chemical name.
- Final Disposal: All waste must be disposed of through a certified hazardous waste management service in accordance with institutional and local regulations. Do not discharge to drains or mix with other waste streams.

IV. Experimental Protocols

A. In Vitro Cell Proliferation Assay

This protocol details the methodology for assessing the antiproliferative effects of **RK-287107** on colorectal cancer cell lines.[2]

- Cell Culture: Maintain human colorectal cancer cell lines (e.g., COLO-320DM, SW403) in RPMI-1640 medium supplemented with 10% heat-inactivated fetal bovine serum.
- Cell Seeding: Plate cells in 96-well plates at a density of 2,000-5,000 cells per well and allow them to adhere overnight.
- Compound Treatment: Prepare a stock solution of **RK-287107** in DMSO. Serially dilute the stock solution to achieve final concentrations ranging from 0.01 to 10 µM. The final DMSO concentration in the culture medium should not exceed 0.5%.
- Incubation: Treat the cells with the various concentrations of **RK-287107** for 72-120 hours.

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- Viability Assessment: Measure cell viability using a standard method such as the MTT or CellTiter-Glo® Luminescent Cell Viability Assay.
- Data Analysis: Calculate the half-maximal growth inhibition (GI_{50}) values from the dose-response curves.

B. In Vivo Mouse Xenograft Model

This protocol outlines the procedure for evaluating the in vivo efficacy of **RK-287107** in a mouse xenograft model.[5][6]

- Cell Preparation: Culture COLO-320DM cells to 80-90% confluency. Harvest the cells and resuspend them in a 1:1 mixture of sterile PBS and Matrigel at a concentration of 2.5×10^7 cells/mL.
- Tumor Implantation: Subcutaneously inject 100 µL of the cell suspension into the flank of 6-week-old female NOD-SCID mice.
- Tumor Growth Monitoring: Monitor tumor growth by measuring the tumor dimensions with calipers every 2-3 days. Calculate the tumor volume using the formula: $(\text{Length} \times \text{Width}^2)/2$.
- Treatment Initiation: When tumors reach an average volume of 100-150 mm^3, randomize the mice into treatment and vehicle control groups.
- Compound Administration: Prepare a formulation of **RK-287107** for intraperitoneal (i.p.) or oral administration. A typical i.p. dosing solution consists of 15% DMSO, 17.5% Cremophor EL, and 67.5% PBS. Administer **RK-287107** at doses of 100 and 300 mg/kg once daily.[7]
- Efficacy Evaluation: Continue treatment for a predetermined period (e.g., 2 weeks) and monitor tumor volume and body weight.
- Pharmacodynamic Analysis: At the end of the study, tumors can be excised for biomarker analysis (e.g., Western blot for Axin2 and MYC).[5]

V. Signaling Pathway and Mechanism of Action

RK-287107 is a potent inhibitor of tankyrase 1 and 2, which are key regulators of the Wnt/β-catenin signaling pathway.

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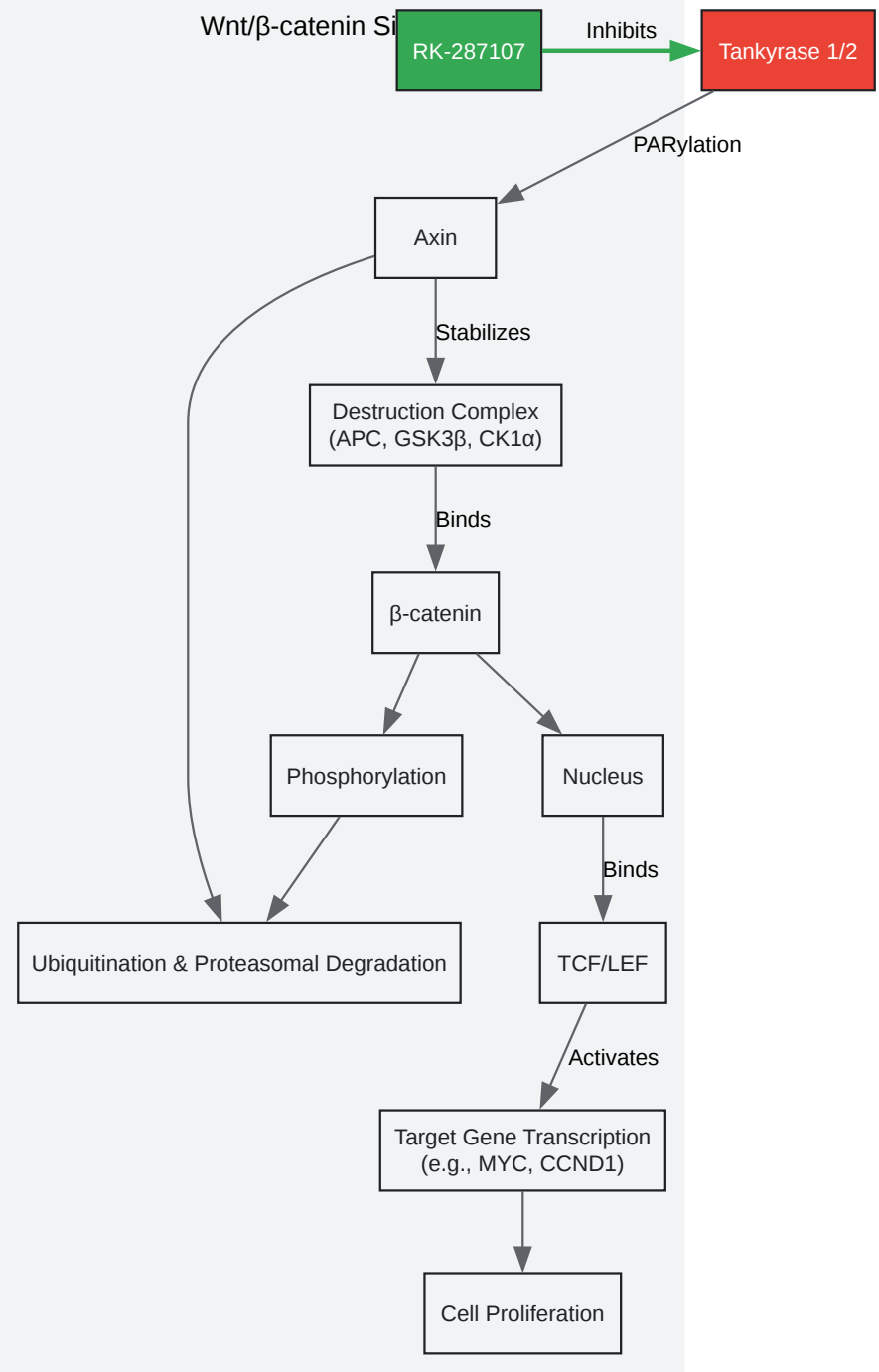
RK-287107 Mechanism of Action in Wnt/β-catenin Pathway



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Caption: **RK-287107** inhibits Tankyrase, leading to Axin stabilization and subsequent degradation of β-catenin.

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